

Technical Guide: Physicochemical Properties of 4-Amino-2-bromopyridine

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Compound of Interest

Compound Name: 4-Amino-2-bromopyridine

Cat. No.: B189405

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **4-Amino-2-bromopyridine**, a key intermediate in the synthesis of pharmaceuticals and other bioactive molecules. This document outlines its core physical properties, standardized experimental protocols for their determination, and a schematic of its synthesis pathway.

Core Physicochemical Data

The quantitative physicochemical properties of **4-Amino-2-bromopyridine** are summarized in the table below for quick reference.

Property	Value
Melting Point	92-96 °C[1][2][3]
Boiling Point	321.3 ± 22.0 °C at 760 mmHg[2]
Molecular Formula	C5H5BrN2
Molecular Weight	173.01 g/mol
Appearance	White to cream or pale yellow solid powder[2][4]
CAS Number	7598-35-8

Experimental Protocols

The following sections detail the standard laboratory methodologies for determining the melting and boiling points of a solid compound like **4-Amino-2-bromopyridine**.

Melting Point Determination (Capillary Method)

This method is a widely accepted standard for determining the melting point of a crystalline solid.^{[1][2][5][6]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) or Thiele tube
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **4-Amino-2-bromopyridine** sample is completely dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube. Invert the tube and tap the sealed end on a hard surface to pack the sample down. Repeat until a packed column of 2-3 mm in height is achieved at the bottom of the tube.
- Apparatus Setup:
 - Melting Point Apparatus: Place the loaded capillary tube into the sample holder of the apparatus.

- Thiele Tube: Secure the capillary tube to a thermometer using a rubber band, aligning the sample with the thermometer bulb. Insert this assembly into the Thiele tube, ensuring the heating oil level is appropriate.
- Determination:
 - Begin heating the apparatus. For an unknown sample, a rapid initial heating can be performed to find an approximate melting range.
 - For an accurate measurement, start with a fresh sample and heat rapidly to about 15-20°C below the expected melting point.
 - Then, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.
- Observation and Recording:
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
 - A sharp melting range (e.g., 0.5-1°C) is indicative of a pure compound.^[1] Impurities typically cause a depression and broadening of the melting range.^{[1][6]}

Boiling Point Determination (Micro Scale Method)

Given that **4-Amino-2-bromopyridine** is a solid at room temperature, its boiling point is determined at a higher temperature where it is in a liquid state. The micro boiling point method is suitable for small sample quantities.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)

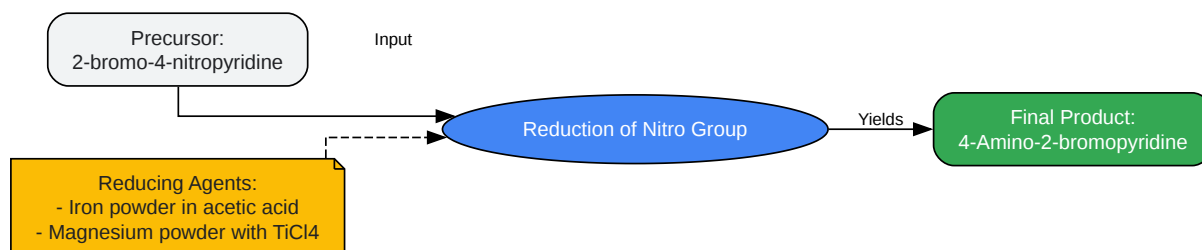
- Thermometer
- Heating apparatus (e.g., oil bath or melting point apparatus)
- Rubber band or thread

Procedure:

- **Sample Preparation:** Place a small amount of **4-Amino-2-bromopyridine** into a small test tube, enough to create a liquid column of about 1-2 cm upon melting.
- **Capillary Inversion:** Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- **Apparatus Setup:** Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- **Heating:** Immerse the assembly in a heating bath (like a Thiele tube or an oil bath). Begin heating the bath gently.
- **Observation:** As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the liquid equals the external pressure.
- **Recording:** Remove the heat source and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid is drawn back into the capillary tube is the boiling point. Record this temperature.

Synthesis Pathway Visualization

4-Amino-2-bromopyridine is conventionally synthesized from its precursor, 2-bromo-4-nitropyridine. The process involves the reduction of the nitro group to an amino group.^[2] The logical workflow for this synthesis is depicted below.



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